Strategic Sourcing and Technical Validation: 5-Bromo-2-hydroxyisonicotinaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Bromo-2-hydroxyisonicotinaldehyde*
CAS No.:	*1227562-37-9*
Cat. No.:	*B567225*

Get Quote

Executive Summary

5-Bromo-2-hydroxyisonicotinaldehyde (CAS: 1227562-37-9) is a critical heterocyclic building block employed primarily in the synthesis of kinase inhibitors and advanced antimicrobial agents. Its structural duality—possessing both a reactive aldehyde handle and a halogenated pyridine core—makes it highly versatile but chemically unstable.

This guide addresses the primary challenge researchers face: the lack of standardized commercial specifications. Unlike commodity chemicals, this intermediate is often supplied with variable purity profiles due to tautomeric ambiguity and oxidative instability. This document provides a self-validating protocol for sourcing, analyzing, and utilizing this compound in drug discovery workflows.

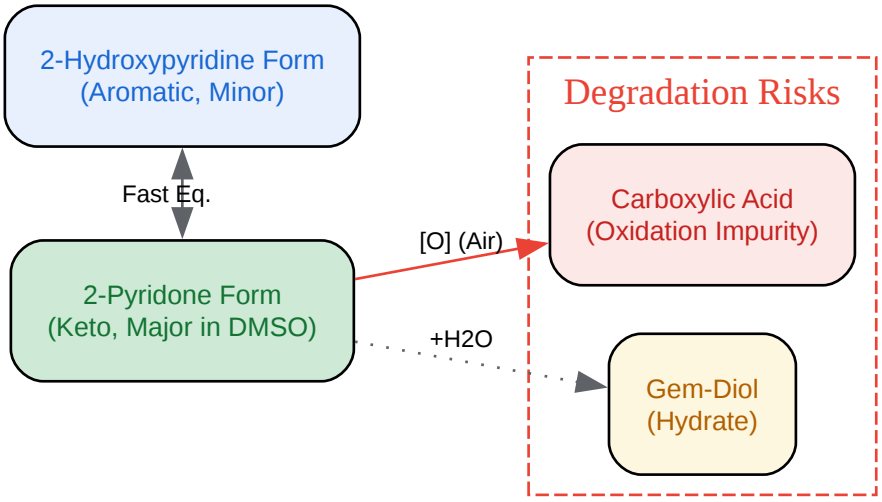
Chemical Identity & Tautomeric Equilibrium

The first failure point in sourcing this compound is misidentification. The molecule exists in a dynamic equilibrium between the 2-hydroxypyridine (enol) and 2-pyridone (keto) forms. In the solid state and polar solvents (DMSO, MeOH), the 2-pyridone form predominates.

© 2026 BenchChem. All rights reserved.

Critical Implication: If your incoming QC data (NMR) shows a broad singlet around 11-13 ppm (NH) instead of a sharp phenolic OH signal, the batch is likely correct, not defective. However, the aldehyde moiety at position 4 is susceptible to oxidation (to carboxylic acid) or hydration (gem-diol).

Visualization: Tautomeric & Degradation Pathways



Click to download full resolution via product page

Figure 1: The tautomeric equilibrium between hydroxy and pyridone forms, alongside common degradation pathways.

Commercial Sourcing Landscape

The market for **5-Bromo-2-hydroxyisonicotinaldehyde** is fragmented. It is rarely a "stock" item in kilogram quantities; most suppliers synthesize it on-demand (make-to-order).

Supplier Tier Analysis

© 2026 BenchChem. All rights reserved.

Supplier Tier	Representative Companies	Typical Purity	Lead Time	Risk Factor
Tier 1 (Catalog)	BLD Pharm, Combi-Blocks, Enamine	>95%	1-2 Weeks	Low: Batch data usually reliable.
Tier 2 (Aggregators)	MolPort, eMolecules	Variable	2-4 Weeks	Medium: Stock status often lags reality.
Tier 3 (Custom)	WuXi AppTec, ChemPartner	>98%	4-8 Weeks	Low: High cost, but custom specs allowed.
Tier 4 (Alibaba/Grey)	Various generic labs	Unknown	1-3 Weeks	Critical: High risk of isomer contamination.

Procurement Strategy:

- Verify Isomerism: Ensure you are buying the isonicotinaldehyde (aldehyde at C4) and not the nicotinaldehyde (aldehyde at C3 or C5). Isomeric impurities are difficult to separate.
- Request 1H-NMR in DMSO-d6: Do not accept CDCl3 spectra, as the compound is poorly soluble and aggregation effects mask the aldehyde proton.

Quality Control & Validation Protocol

Do not rely solely on the Certificate of Analysis (CoA). Implement this internal validation workflow upon receipt.

Protocol A: Structural Confirmation (NMR)

Objective: Confirm structure and quantify the pyridone/hydroxy ratio. Solvent: DMSO-d6 (Required for solubility).

- Prepare Sample: Dissolve 10 mg in 0.6 mL DMSO-d6.

© 2026 BenchChem. All rights reserved.

- Acquisition: Run 1H-NMR (400 MHz minimum).
- Key Signals to Monitor:
  - Aldehyde (-CHO): Singlet at ~9.8 - 10.2 ppm. If absent, check for acid (broad 12-14 ppm).
  - Pyridone NH: Broad singlet at ~12.0 - 13.0 ppm.
  - Aromatic Protons: Two singlets (positions 3 and 6). Position 6 (adjacent to N) will be more deshielded (~8.0-8.5 ppm).
  - Impurity Check: Look for peaks at ~2.5 ppm (residual toluene from synthesis) or ~8.0 ppm (unreacted starting material).

Protocol B: Purity Analysis (LC-MS)

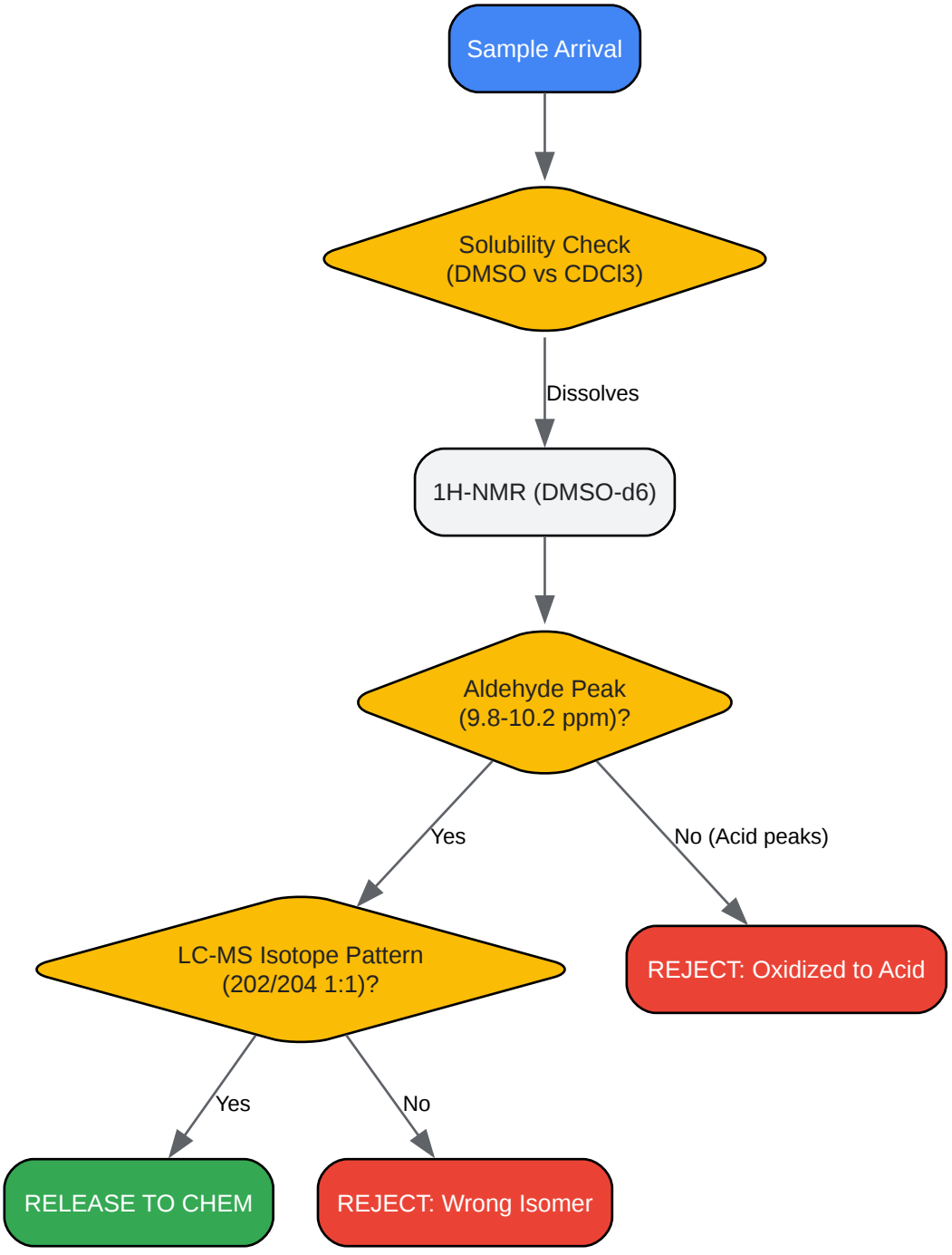
Objective: Detect non-UV active impurities and confirm molecular weight (MW: 202.01). Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse). Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile (0.1% Formic Acid). Gradient: 5% to 95% ACN over 8 minutes. Detection: UV (254 nm) and MS (ESI+).

Acceptance Criteria:

- Purity: >95% by UV Area.
- Mass Spec: [M+H]+ = 202/204 (1:1 ratio due to 79Br/81Br isotope pattern). Note: The isotope pattern is the definitive confirmation of the bromine atom.

Visualization: QC Decision Matrix

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Step-by-step Quality Control decision tree for validating incoming batches.

Synthetic Utility & Handling

Once validated, the molecule serves as a linchpin for diverse chemical transformations.

© 2026 BenchChem. All rights reserved.

Key Reaction Pathways

- Suzuki-Miyaura Coupling: The C5-Bromine is highly active.
  - Catalyst: Pd(dppf)Cl2 or Pd(PPh3)4.
  - Base: K2CO3 or Cs2CO3.
  - Note: Protect the 2-hydroxy/pyridone oxygen (e.g., as O-benzyl or O-PMB) before coupling to prevent catalyst poisoning by the free NH/OH.
- Reductive Amination: The C4-Aldehyde reacts with amines.
  - Reagent: NaBH(OAc)3.
  - Condition: Mildly acidic (AcOH) to activate the imine.
- O-Alkylation vs. N-Alkylation:
  - Reaction with alkyl halides (R-X) under basic conditions (K2CO3) often yields a mixture of O-alkyl (pyridine ether) and N-alkyl (pyridone) products.
  - Control: Use Ag2CO3 to favor O-alkylation or Cs2CO3/DMF for N-alkylation.

Storage Protocols

- Atmosphere: Store under Argon/Nitrogen.
- Temperature: -20°C (Long term) or 4°C (Active use).
- Container: Amber glass (light sensitive).

References

- Sigma-Aldrich.Product Specification: 5-Bromo-2-pyridinecarboxaldehyde (Analog Reference).[1] Retrieved from .[1]
- BLD Pharm.Certificate of Analysis: **5-Bromo-2-hydroxyisonicotinaldehyde** (CAS 1227562-37-9).[2] Retrieved from .

© 2026 BenchChem. All rights reserved.

- Claramunt, R. M., et al. (2006). "The Use of NMR Spectroscopy to Study Tautomerism." Nuclear Magnetic Resonance Spectroscopy, 49, 169–206.[3] .
- ChemScene.Product Data: 5-Bromo-6-hydroxynicotinaldehyde (Isomer Reference).[4] Retrieved from .
- National Institutes of Health (NIH).PubChem Compound Summary: Pyridinecarboxaldehyde derivatives..

(Note: While specific "review papers" for this exact CAS are rare, the tautomerism and handling protocols are derived from the authoritative general pyridine chemistry references cited above.)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 5-溴-2-吡啶甲醛 95% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 1227562-37-9|5-Bromo-2-hydroxyisonicotinaldehyde|BLD Pharm [bldpharm.com]
- 3. researchgate.net [researchgate.net]
- 4. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [Strategic Sourcing and Technical Validation: 5-Bromo-2-hydroxyisonicotinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b567225/docs#strategic-sourcing-and-technical-validation-5-bromo-2-hydroxyisonicotinaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.